

Application Notes and Protocols: Isamoltane Hemifumarate for Radioligand Binding Assays

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Compound of Interest

Compound Name: *Isamoltane hemifumarate*

Cat. No.: *B15618341*

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Introduction

Isamoltane hemifumarate is a selective antagonist for the serotonin 1B (5-HT1B) receptor, demonstrating a higher affinity for this subtype compared to the 5-HT1A receptor.[1] This selectivity makes it a valuable pharmacological tool for researchers investigating the role of the 5-HT1B receptor in various physiological and pathological processes. Radioligand binding assays are a fundamental technique used to characterize the interaction of ligands with their receptors. This document provides a detailed protocol for a competition radioligand binding assay using **Isamoltane hemifumarate** to determine the affinity of test compounds for the human 5-HT1B receptor.

Data Presentation

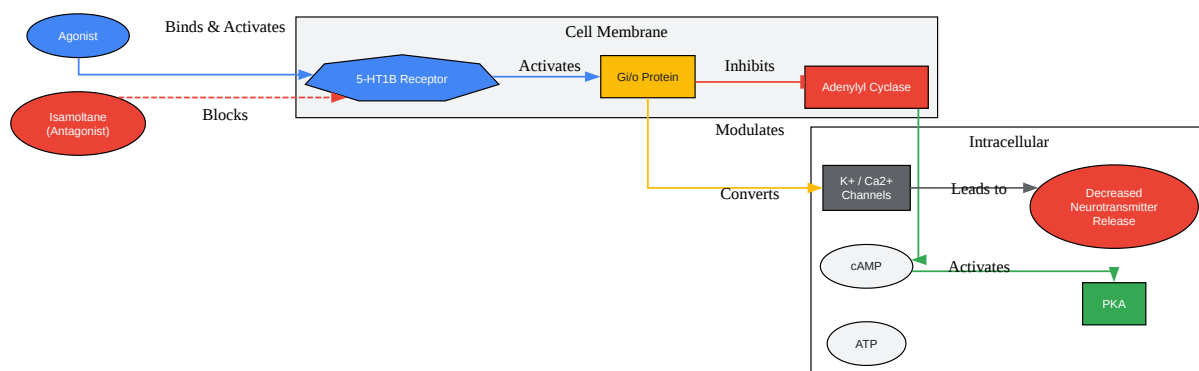
The following table summarizes the binding affinity of Isamoltane for the 5-HT1B and 5-HT1A receptors, highlighting its selectivity.

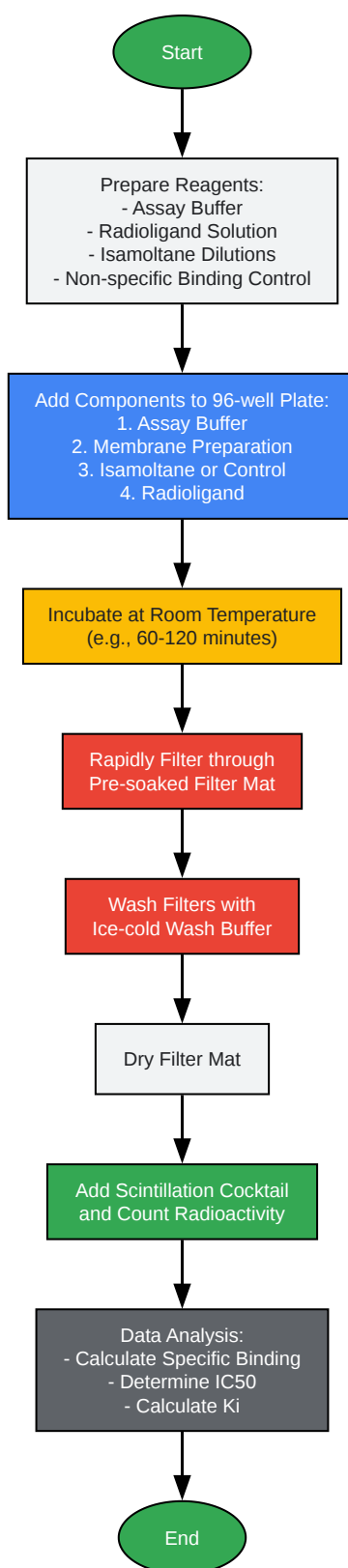
Compound	Receptor	Parameter	Value (nM)	Selectivity (5-HT1A/5-HT1B)
Isamoltane	5-HT1B	Ki	~21-39	~5-30 fold
Isamoltane	5-HT1A	Ki	~112-1070	

Note: The range of values is derived from multiple sources and may vary depending on experimental conditions.

Signaling Pathway

The 5-HT1B receptor is a G-protein coupled receptor (GPCR) that primarily couples to the Gi/o protein.^{[2][3]} Upon activation by an agonist, the receptor inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.^{[2][3]} This, in turn, modulates the activity of protein kinase A (PKA). The signaling cascade also involves the regulation of ion channels, resulting in an increase in K⁺ conductance and a decrease in Ca²⁺ conductance, which ultimately leads to a decrease in neurotransmitter release.^[2]





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References

- [1. Isamoltane hemifumarate | CAS:874882-92-5 | 5-HT1B antagonist | High Purity | Manufacturer BioCrick \[biocrick.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. The 5-HT1B receptor - a potential target for antidepressant treatment - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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